

# Personal protective equipment for handling **JBP485**

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## *Compound of Interest*

Compound Name: **JBP485**

Cat. No.: **B1672816**

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## Essential Safety and Handling Guide for **JBP485**

This document provides immediate, essential safety and logistical information for handling **JBP485** in a laboratory setting. The following procedural guidance is based on available safety data sheets and is intended for researchers, scientists, and drug development professionals.

Disclaimer: The name "**JBP485**" is associated with multiple chemical products with varying hazard profiles. This guide synthesizes available information and adopts a conservative approach by incorporating the highest reported safety precautions. Always consult the specific Safety Data Sheet (SDS) provided by your supplier for the exact **JBP485** product you are handling.

## Personal Protective Equipment (PPE)

Proper selection and use of PPE are critical to minimize exposure and ensure personal safety. The following table summarizes recommended PPE for handling **JBP485**, compiled from various sources.

Body Part	Personal Protective Equipment	Specifications and Remarks
Respiratory	Dust respirator / Air-purifying respirator	Use in case of inadequate ventilation or when handling powder forms to avoid inhalation of dust. <a href="#">[1]</a> Ensure the respirator is NIOSH-approved or equivalent. <a href="#">[2]</a>
Eyes and Face	Splash goggles / Face shield	Goggles should be worn to protect against splashes. <a href="#">[1]</a> A face shield, worn over primary eye protection, is recommended for operations with a high potential for splashing. <a href="#">[3]</a> Safety glasses must meet ANSI/ISEA Z87 requirements. <a href="#">[3]</a>
Hands	Chemical-resistant gloves	Wear resistant gloves. <a href="#">[4]</a> The specific glove material (e.g., nitrile, latex) should be chosen based on the chemical compatibility with the specific JBP485 formulation. <a href="#">[5]</a>
Body	Full suit / Lab coat / Protective clothing	A full suit or protective clothing is recommended. <a href="#">[1]</a> <a href="#">[6]</a> At a minimum, a closed lab coat should be worn at all times in the laboratory. <a href="#">[5]</a>
Feet	Boots / Chemical-resistant, steel-toe shoes	Chemical-resistant boots are recommended. <a href="#">[1]</a> <a href="#">[7]</a> Open-toed shoes are not permitted in the laboratory. <a href="#">[5]</a>

## Operational Handling and Storage

### Handling:

- Avoid breathing dust or vapors.[[1](#)]
- Do not get in eyes, on skin, or on clothing.[[6](#)]
- Smoking, eating, and drinking are strictly prohibited in the application area.[[4](#)]
- Wash hands thoroughly after handling and before breaks.[[4](#)][[6](#)]
- Keep the container tightly closed when not in use.[[1](#)]
- Keep away from heat and sources of ignition.[[1](#)]

### Storage:

- Store in a dry and well-ventilated place.[[4](#)]
- Keep containers tightly closed.[[1](#)][[4](#)]
- Opened containers must be carefully resealed and kept upright to prevent leakage.[[4](#)]
- Do not store above 5°C (41°F) for certain formulations.[[1](#)] Always check the product-specific storage temperature requirements.

## Spill and Disposal Plan

### Spill Response:

- Evacuate: Evacuate non-essential personnel from the spill area.
- Ventilate: Ensure adequate ventilation.
- Contain: Prevent the product from entering drains.[[4](#)]
- Clean-up:

- For small spills, use appropriate tools to put the spilled material into a convenient waste disposal container.[1]
- For large spills, use a shovel to place the material into a suitable, closed container for disposal.[1][4]
- Decontaminate: Clean the affected area thoroughly.

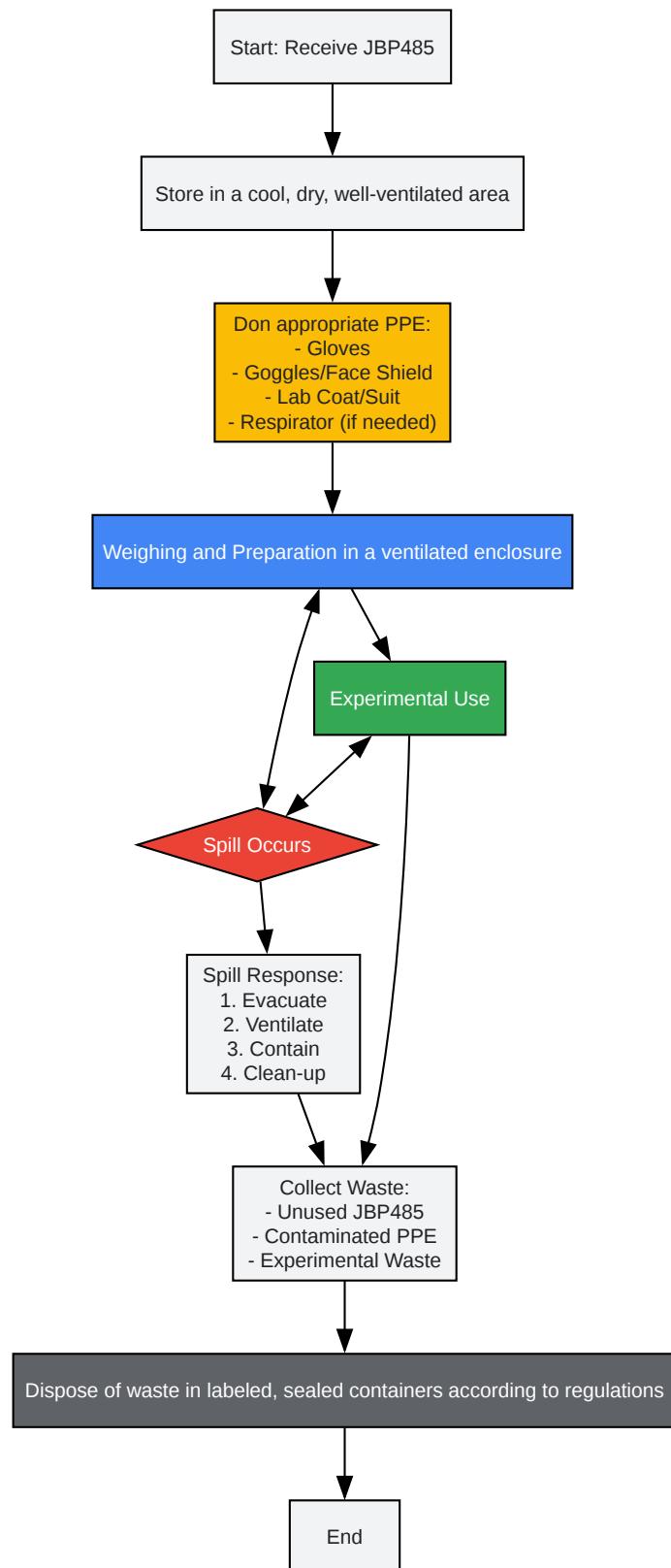
#### Waste Disposal:

- Dispose of waste and contaminated materials in accordance with federal, state, and local environmental control regulations.[1]
- Waste must be disposed of in suitable, closed containers.[4]
- Do not mix with other waste. Handle uncleaned containers as you would the product itself.

## Experimental Protocols Cited

While specific experimental protocols for handling **JBP485** as a standalone procedure are not detailed in the provided search results, its use in research is documented. For instance, in studies investigating its protective effects against nephrotoxicity, **JBP485** was administered to rabbits via ear vein injection at a concentration of 200 mg/kg.[8] In cell culture experiments, **JBP485** was added to the transport buffer at a concentration of 50  $\mu$ M to study its interaction with organic anion transporters.[9] Researchers should develop their own detailed protocols incorporating the safety information provided in this guide and the product-specific SDS.

## JBP485 Handling and Disposal Workflow

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Caption: Workflow for the safe handling and disposal of **JBP485**.

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## References

- 1. peptide.com [peptide.com]
- 2. Personal Protective Equipment (PPE) - CHEMM [chemm.hhs.gov]
- 3. bp.com [bp.com]
- 4. files.dep.state.pa.us [files.dep.state.pa.us]
- 5. Personal Protective Equipment : USDA ARS [ars.usda.gov]
- 6. international.brand.akzonobel.com [international.brand.akzonobel.com]
- 7. epa.gov [epa.gov]
- 8. researchgate.net [researchgate.net]
- 9. JBP485, A Dual Inhibitor of Organic Anion Transporters (OATs) and Renal Dehydropeptidase-I (DHP-I), Protects Against Imipenem-Induced Nephrotoxicity - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Personal protective equipment for handling JBP485]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1672816#personal-protective-equipment-for-handling-jbp485\]](https://www.benchchem.com/product/b1672816#personal-protective-equipment-for-handling-jbp485)

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Address: 3281 E Guasti Rd  
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Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)